

A Comparative Guide to Crosslink Density Analysis: TAC vs. Other Coagents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Triallyl cyanurate				
Cat. No.:	B085880	Get Quote			

For researchers, scientists, and drug development professionals working with crosslinked polymers, selecting the appropriate coagent is critical to achieving desired material properties. **Triallyl cyanurate** (TAC) is a widely used coagent known for its ability to significantly increase the crosslink density of polymers when used with peroxide or radiation curing methods. This guide provides an objective comparison of TAC's performance against other common coagents, supported by experimental data, to aid in the selection of the optimal crosslinking system for your application.

Executive Summary

Triallyl cyanurate (TAC) and its isomer, triallyl isocyanurate (TAIC), are generally the most effective coagents for increasing the crosslink density in elastomers such as silicone and EPDM, when compared to alternatives like trimethylolpropane trimethacrylate (TMPTMA). The higher crosslink density imparted by TAC and TAIC typically translates to improved mechanical properties, such as higher modulus and hardness. However, the choice of coagent can also influence the cure kinetics, with Type I coagents like TMPTMA increasing both the rate and state of cure, while Type II coagents like TAC and TAIC primarily enhance the state of cure.

Quantitative Performance Comparison

The following tables summarize the effects of different coagents on the crosslink density and related properties of High Consistency Silicone Rubber (HCR) and Ethylene Propylene Diene Monomer (EPDM) rubber. The data is compiled from studies where the coagents were compared under similar experimental conditions.



Table 1: Comparison of Coagents in Peroxide-Cured High Consistency Silicone Rubber (HCR)

Coagent	Max Torque (MH) (dNm)	Min Torque (ML) (dNm)	Scorch Time (Ts2) (min)	Cure Time (Tc90) (min)
Control (No Coagent)	11.39	0.55	0.54	1.57
TAC	14.92	0.70	0.66	2.50
TAIC	20.28	0.52	0.52	1.80
ТМРТМА	18.16	0.70	0.44	2.83

Data sourced from a study by ACE Laboratories. Higher MH is correlated with higher crosslink density.[1]

Table 2: Comparison of Coagents in Peroxide-Cured EPDM Rubber

Coagent	Cure Rate Index	Max Torque (MH) (dN.m)	Tensile Strength (MPa)	Elongation at Break (%)
Control (No Coagent)	21.2	2.1	8.9	480
TAIC	24.5	3.5	12.5	350
ТМРТМА	35.7	3.2	11.8	380
HVPBd*	20.8	2.8	10.2	420

^{*}High Vinyl Polybutadiene. Data extracted and synthesized from a study by Wang et al.[2][3]

Mechanism of Action

Coagents enhance peroxide-induced crosslinking through various mechanisms. Type I coagents, such as TMPTMA, are highly reactive and can homopolymerize or graft onto polymer chains, increasing both the rate and state of cure.[4] Type II coagents, including TAC and TAIC, are less reactive and primarily increase the state of cure by providing additional crosslinking



sites.[4] TAC is believed to not only increase the concentration of vinylic addition sites but also to reduce polymer chain scission during the curing process.[5]

Experimental Protocols

Two common methods for determining the crosslink density of a polymer network are Moving Die Rheometry (MDR) and the equilibrium swelling method.

Moving Die Rheometer (MDR) Analysis

MDR is a widely used technique to characterize the curing behavior of rubber compounds.[6][7] The test is typically performed according to ASTM D5289.[8]

Procedure:

- A small, uncured sample of the polymer compound is placed in a sealed, biconical die cavity.
- The lower die oscillates at a specified frequency and amplitude while the sample is heated to a constant temperature.
- The torque required to oscillate the die is measured as a function of time.
- The increase in torque is proportional to the increase in crosslink density.

Key Parameters:

- MH (Maximum Torque): Correlates to the final crosslink density and stiffness of the cured material.[8]
- ML (Minimum Torque): Represents the viscosity of the uncured compound.[8]
- Ts2 (Scorch Time): The time it takes for the torque to rise 2 units above ML, indicating the onset of vulcanization.[8]
- Tc90 (Optimum Cure Time): The time required to reach 90% of the maximum torque.[8]





Click to download full resolution via product page

MDR Analysis Workflow

Equilibrium Swelling Method

This method relies on the principle that a crosslinked polymer will swell, but not dissolve, in a good solvent. The degree of swelling is inversely proportional to the crosslink density.

Procedure:

- A small, accurately weighed sample of the cured polymer is immersed in a suitable solvent (e.g., toluene for EPDM) at a constant temperature.
- The sample is allowed to swell until it reaches equilibrium (typically 24-72 hours).
- The swollen sample is removed, quickly blotted to remove excess surface solvent, and weighed.
- The solvent is then removed from the sample by drying, and the dry weight is recorded.
- The crosslink density (v) can be calculated using the Flory-Rehner equation:

$$v = -[\ln(1 - V_r) + V_r + \chi V_r^2] / [V_s(V_r^{1/3} - V_r/2)]$$

Where:

- V_r is the volume fraction of the polymer in the swollen gel.
- \circ χ is the Flory-Huggins polymer-solvent interaction parameter (e.g., \sim 0.49 for EPDM-toluene).[10]



V₅ is the molar volume of the solvent.



Click to download full resolution via product page

Equilibrium Swelling Method Workflow

Conclusion

The selection of a coagent for peroxide curing is a critical decision that significantly impacts the final properties of the polymer. **Triallyl cyanurate** (TAC) and its isomer triallyl isocyanurate (TAIC) are highly effective at increasing crosslink density, leading to enhanced mechanical properties in elastomers like silicone and EPDM. While TMPTMA can also increase crosslink density, it has a more pronounced effect on the cure rate. The choice between these coagents will depend on the specific requirements of the application, including the desired balance of cure speed, final crosslink density, and mechanical performance. The experimental methods outlined in this guide provide a framework for quantitatively assessing the performance of different coagents in your specific polymer system.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. [PDF] Effect of Co-agent on Cure, Mechanical Properties of NBR Compounds in Peroxide System | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. tandfonline.com [tandfonline.com]



- 4. pentasil.eu [pentasil.eu]
- 5. ace-laboratories.com [ace-laboratories.com]
- 6. researchgate.net [researchgate.net]
- 7. tainstruments.com [tainstruments.com]
- 8. What is a Moving Die Rheometer? [montechusa.com]
- 9. rahco-rubber.com [rahco-rubber.com]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comparative Guide to Crosslink Density Analysis: TAC vs. Other Coagents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085880#crosslink-density-analysis-of-tac-versus-other-coagents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com